

2,6-Bis(chloromethyl)pyridine hydrochloride

CAS number and molecular weight

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Compound of Interest

Compound Name: 2,6-Bis(chloromethyl)pyridine hydrochloride

Cat. No.: B179293

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Technical Guide: 2,6-Bis(chloromethyl)pyridine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Bis(chloromethyl)pyridine hydrochloride**, a versatile reagent in organic and medicinal chemistry. This document outlines its chemical properties, synthesis, and key applications, with a focus on its role in pharmaceutical and chemical research.

Core Compound Information

Chemical Identity:

- Name: **2,6-Bis(chloromethyl)pyridine hydrochloride**
- CAS Number: 55422-79-2[1]
- Molecular Formula: C₇H₈Cl₃N[1]
- Molecular Weight: 212.50 g/mol [1]

Structure:

Physicochemical and Safety Data

A summary of the key quantitative properties and safety information for **2,6-Bis(chloromethyl)pyridine hydrochloride** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	212.50 g/mol	[1]
CAS Number	55422-79-2	[1]
Molecular Formula	C ₇ H ₈ Cl ₃ N	[1]
Melting Point	73–78°C	[1]
Density	1.275 g/cm ³	[1]
Purity (Commercial Grades)	≥98%	[1]

Synthesis and Experimental Protocols

2,6-Bis(chloromethyl)pyridine hydrochloride is primarily synthesized from 2,6-lutidine. The process involves oxidation followed by chlorination. A general experimental protocol is detailed below.

Multi-step Synthesis from 2,6-Lutidine

This synthetic pathway involves the conversion of 2,6-lutidine to 2,6-pyridinedicarboxylic acid, which is then esterified, reduced, and finally chlorinated to yield the target compound.

Step 1: Oxidation of 2,6-Lutidine to 2,6-Pyridinedicarboxylic Acid^{[2][3]}

- Add 21.4 g (0.2 mol) of 2,6-lutidine and 150 ml of water to a 250 ml flask.
- Heat the mixture to 80°C.
- Add 126.4 g (0.8 mol) of potassium permanganate in batches, maintaining the temperature at 75-80°C with stirring for 35 minutes.
- Monitor the reaction completion using thin-layer chromatography.

- Once the reaction is complete, adjust the pH of the reaction solution to 3 using 2 mol/l hydrochloric acid.
- Cool the reaction solution to 20°C to precipitate the 2,6-pyridinedicarboxylic acid.

Step 2: Esterification to Dimethyl 2,6-pyridinedicarboxylate[2]

- React the obtained 2,6-pyridinedicarboxylic acid with 16 g (0.5 mol) of methanol in the presence of concentrated sulfuric acid to produce dimethyl 2,6-pyridinedicarboxylate.

Step 3: Reduction to 2,6-Bis(hydroxymethyl)pyridine

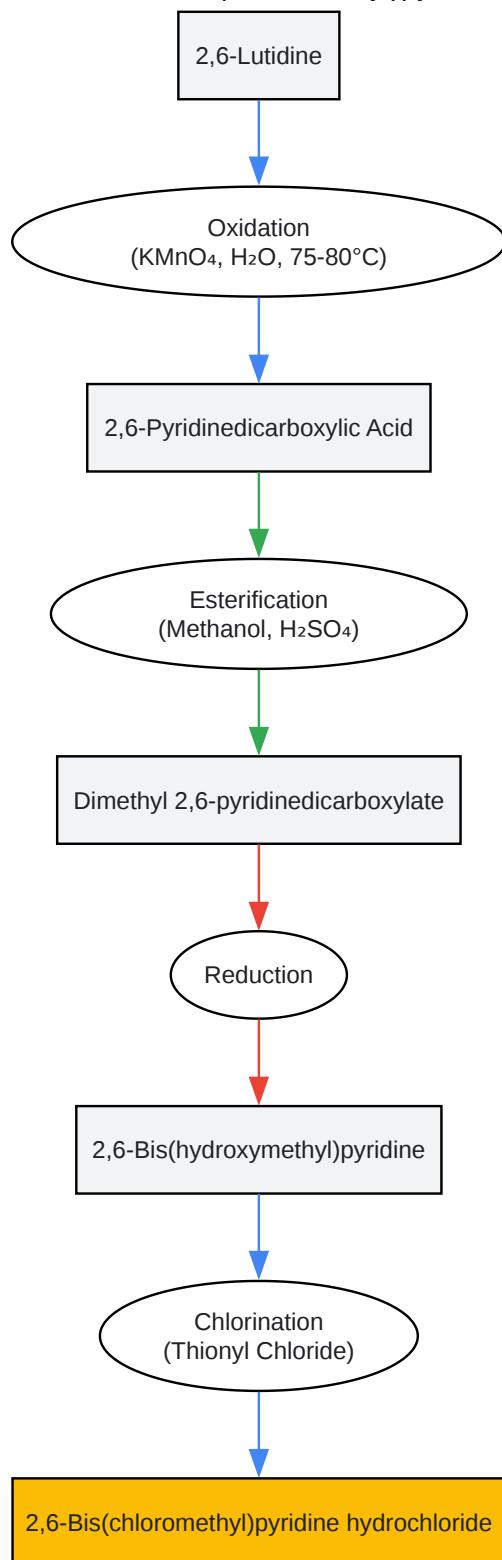
- The dimethyl 2,6-pyridinedicarboxylate is dissolved in a suitable solvent and reduced to 2,6-bis(hydroxymethyl)pyridine.

Step 4: Chlorination to **2,6-Bis(chloromethyl)pyridine hydrochloride**

- The 2,6-bis(hydroxymethyl)pyridine is then reacted with a chlorinating agent, such as thionyl chloride, to yield the final product, **2,6-Bis(chloromethyl)pyridine hydrochloride**.

Below is a visual representation of the general synthesis workflow.

Synthesis Workflow of 2,6-Bis(chloromethyl)pyridine hydrochloride

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Caption: General synthesis workflow for **2,6-Bis(chloromethyl)pyridine hydrochloride**.

Applications in Research and Development

2,6-Bis(chloromethyl)pyridine hydrochloride is a key building block in organic synthesis due to its two reactive chloromethyl groups, which are susceptible to nucleophilic substitution.^[1] This reactivity makes it a valuable intermediate in the production of a wide range of compounds.

Pharmaceutical Synthesis

This compound serves as a precursor in the synthesis of various pharmaceuticals. It is an important intermediate for drugs, including those for cardiovascular conditions.^[1] Its utility also extends to the development of potential anti-cancer agents.^[4] The hydrochloride form is often preferred in drug formulations for its improved solubility and stability.^[1]

Agrochemical Industry

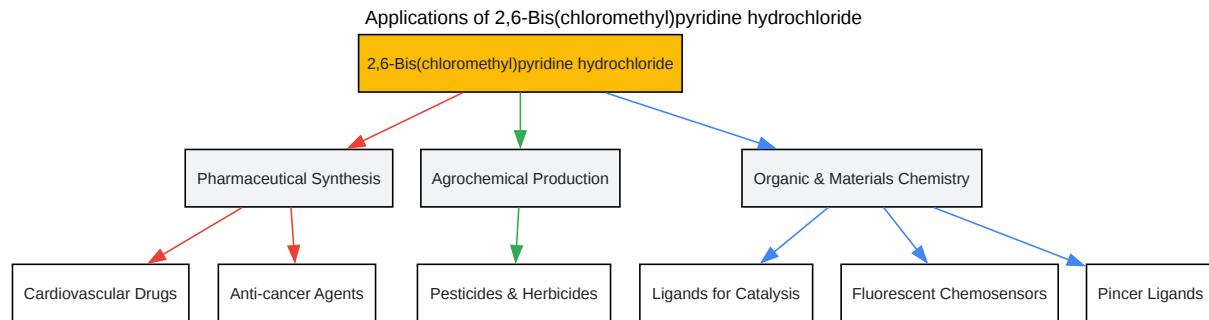
In the agricultural sector, 2,6-Bis(chloromethyl)pyridine is used in the synthesis of pesticides, herbicides, and fungicides to help protect crops.^{[5][6]}

Organic and Materials Chemistry

Its applications in organic synthesis are extensive. It is used in the preparation of:

- Ligands for Catalysis: It is a precursor for ligands, such as azidomethyl derivatives, used in catalysis.^[1]
- Palladocycles: It serves as a building block for palladocycles.^[1]
- Fluorescent Chemosensors: It has been used in the synthesis of sensitive fluorescent chemosensors for detecting ions like Hg^{2+} .
- Pincer Ligands: It is used in the preparation of carbene pincer ligands for palladium complexes.

The logical relationship of its applications is illustrated in the diagram below.



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Caption: Key application areas stemming from **2,6-Bis(chloromethyl)pyridine hydrochloride**.

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